

Personal protective equipment for handling 9-(3-Bromophenyl)-9H-carbazole

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Compound of Interest

Compound Name: 9-(3-Bromophenyl)-9H-carbazole

Cat. No.: B595443

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Essential Safety and Handling Guide for 9-(3-Bromophenyl)-9H-carbazole

FOR IMMEDIATE USE BY RESEARCH, SCIENTIST, AND DRUG DEVELOPMENT PROFESSIONALS

This guide provides critical safety, handling, and disposal information for **9-(3-Bromophenyl)-9H-carbazole** (CAS No. 185112-61-2). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk to personnel and the environment.

Hazard Identification and Personal Protective Equipment (PPE)

9-(3-Bromophenyl)-9H-carbazole is classified as an irritant. The primary hazards are skin, eye, and respiratory irritation. All personnel handling this compound must use the personal protective equipment outlined in the table below.

Hazard	Required PPE	Specifications & Best Practices
Skin Irritation	Chemical-resistant gloves	Nitrile or neoprene gloves are recommended. Inspect gloves for integrity before each use. Remove and dispose of contaminated gloves immediately.
Lab coat/Coveralls	A buttoned lab coat or coveralls should be worn to protect street clothing and skin from contamination.	
Eye Irritation	Safety glasses with side shields or Goggles	Safety glasses with side shields are mandatory at a minimum. In situations with a higher risk of splashing or dust generation, chemical safety goggles should be worn.
Respiratory Irritation	Fume hood or approved respirator	All handling of the solid compound that may generate dust should be performed in a certified chemical fume hood. If a fume hood is not available, a NIOSH-approved respirator with a particulate filter is required.

Quantitative Data Summary

While specific occupational exposure limits for **9-(3-Bromophenyl)-9H-carbazole** have not been established by OSHA or ACGIH, the following physical and chemical properties are important for safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₈ H ₁₂ BrN	Echemi[1]
Molecular Weight	322.2 g/mol	Echemi[1]
Appearance	White to off-white powder/crystals	Echemi[1]
Melting Point	69-70 °C	Echemi[1]
Boiling Point	463 °C	Echemi[1]
Density	1.39 g/cm ³	Echemi[1]

Experimental Protocols: Safe Handling and Emergency Procedures

General Handling Protocol

- Preparation: Before handling, ensure that the work area is clean and uncluttered. A certified chemical fume hood must be operational. All necessary PPE should be donned.
- Weighing and Transfer: To minimize dust generation, weigh the compound on a tared weigh paper or in a suitable container within the fume hood. Use a spatula for transfers. Avoid scooping or pouring actions that could create airborne dust.
- In Solution: When preparing solutions, add the solid to the solvent slowly to avoid splashing.
- Post-Handling: After handling, thoroughly wash hands with soap and water. Clean all contaminated surfaces.[1][2]

Emergency First Aid Protocol

- In case of skin contact: Immediately wash the affected area with plenty of soap and water.[1][2] If skin irritation persists, seek medical attention.[1]
- In case of eye contact: Immediately flush the eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[1][2] Remove contact lenses if present and easy to do so.[1] Seek immediate medical attention.

- In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- In case of ingestion: Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

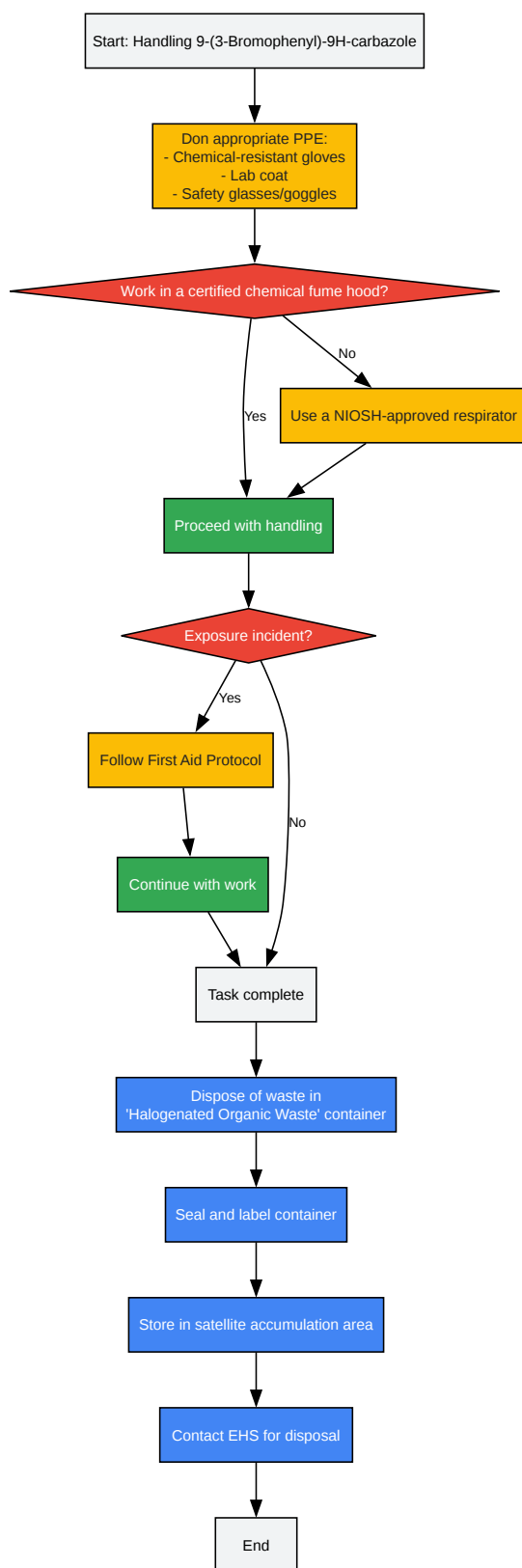
Disposal Plan

9-(3-Bromophenyl)-9H-carbazole is a halogenated organic compound and must be disposed of as hazardous waste. Do not dispose of this chemical in the trash or down the drain.

- Waste Collection: Collect all waste material (including contaminated consumables like gloves and weigh paper) in a clearly labeled, sealed container designated for "Halogenated Organic Waste."
- Labeling: The waste container must be labeled with the full chemical name and the words "Hazardous Waste."
- Storage: Store the sealed waste container in a designated satellite accumulation area away from incompatible materials.
- Disposal Request: Contact your institution's Environmental Health and Safety (EHS) office to arrange for the pickup and disposal of the hazardous waste.

Workflow and Logical Relationships

The following diagram illustrates the key decision points and procedures for the safe handling and disposal of **9-(3-Bromophenyl)-9H-carbazole**.



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References

- 1. echemi.com [echemi.com]
- 2. canbipharm.com [canbipharm.com]
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